Technical Monograph: PubChem CID 81009246

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Compound of Interest	
Compound Name:	*3-(1-methyl-1H-pyrazol-4-yl)butanoic acid*
CAS No.:	*1540383-56-9*
Cat. No.:	*B2980916*

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3-(1-Methyl-1H-pyrazol-4-yl)butanoic Acid: A Strategic Scaffold in Medicinal Chemistry

Executive Summary & Identity

PubChem CID 81009246 is a functionalized pyrazole derivative characterized by a carboxylic acid tail attached to the C3 position of a butanoic acid chain. In the context of modern drug discovery, this molecule serves as a critical fragment-based building block. Its structural motif—an electron-rich aromatic heterocycle (pyrazole) coupled with a polar, ionizable tether (carboxylic acid)—makes it an ideal scaffold for designing kinase inhibitors, particularly those targeting the ATP-binding pockets where hydrogen bonding and hydrophobic interactions are paramount.

Note on Nomenclature: Researchers may occasionally encounter the code "81009246" in vendor catalogs (e.g., Mikromol) referring to unrelated pharmaceutical standards (such as impurities of Lenvatinib). This guide strictly addresses the chemical entity defined by the PubChem Compound Database CID 81009246.

Physicochemical Profiling

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The following data aggregates predicted and experimental properties essential for handling and formulation.

Property	Value	Context
IUPAC Name	3-(1-Methyl-1H-pyrazol-4-yl)butanoic acid	Official Identifier
Molecular Formula	$C_8H_{12}N_2O_2$	--
Molecular Weight	168.19 g/mol	Fragment-sized (<300 Da)
Exact Mass	168.0899 Da	Monoisotopic
LogP (Predicted)	0.6 – 0.9	Moderate hydrophilicity; good oral bioavailability potential
pKa (Acid)	~4.5 – 4.8	Typical of aliphatic carboxylic acids
H-Bond Donors	1 (COOH)	Interaction with catalytic residues (e.g., Lys, Asp)
H-Bond Acceptors	3 (N, O)	Pyrazole N2 and Carboxyl Oxygens
Topological Polar Surface Area	55.1 Å²	<140 Å² suggests good membrane permeability
Physical State	Solid (Crystalline)	Likely white to off-white powder

Synthetic Methodology

The synthesis of CID 81009246 requires a regioselective approach to install the butanoic acid chain at the 4-position of the pyrazole ring. The following protocol outlines a robust Heck Coupling-Reduction sequence, a standard in pharmaceutical process chemistry for generating beta-substituted acids.

3.1. Retrosynthetic Analysis

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The target molecule can be disconnected at the C3-C4 bond of the butanoic acid chain, revealing two key precursors:

- 4-Iodo-1-methyl-1H-pyrazole (The heteroaromatic core).
- Methyl crotonate (The alkene source).

3.2. Step-by-Step Protocol

Step 1: Heck Cross-Coupling

- Reagents: 4-Iodo-1-methyl-1H-pyrazole (1.0 eq), Methyl crotonate (1.5 eq), Palladium(II) acetate (5 mol%), Triphenylphosphine (10 mol%), Triethylamine (2.0 eq).
- Solvent: DMF or Acetonitrile (Anhydrous).
- Conditions: Heat to 80-100°C under Nitrogen atmosphere for 12-16 hours.
- Mechanism: The Pd(0) oxidative addition to the pyrazole iodide is followed by migratory insertion into the crotonate double bond. Beta-hydride elimination yields the unsaturated ester: Methyl 3-(1-methyl-1H-pyrazol-4-yl)but-2-enoate.
- Workup: Dilute with EtOAc, wash with water/brine to remove DMF. Dry over $MgSO_4$ and concentrate. Purify via silica gel chromatography (Hexane/EtOAc gradient).

Step 2: Catalytic Hydrogenation

- Reagents: Unsaturated ester intermediate, H_2 gas (balloon or 1-3 atm), 10% Pd/C (10 wt%).
- Solvent: Methanol or Ethanol.
- Conditions: Stir at Room Temperature (RT) for 4-6 hours.
- Outcome: Reduction of the alkene to the alkane, yielding Methyl 3-(1-methyl-1H-pyrazol-4-yl)butanoate.

Step 3: Ester Hydrolysis

- Reagents: LiOH or NaOH (2.0 eq).

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- Solvent: THF/Water (1:1).
- Conditions: Stir at RT for 2 hours. Acidify to pH ~3 with 1M HCl.
- Isolation: Extract with EtOAc. The organic layer contains the pure acid (CID 81009246). Recrystallize from Et_2O/Hexane if necessary.

3.3. Synthetic Workflow Visualization

The following diagram illustrates the logical flow of the synthesis and the critical decision points.

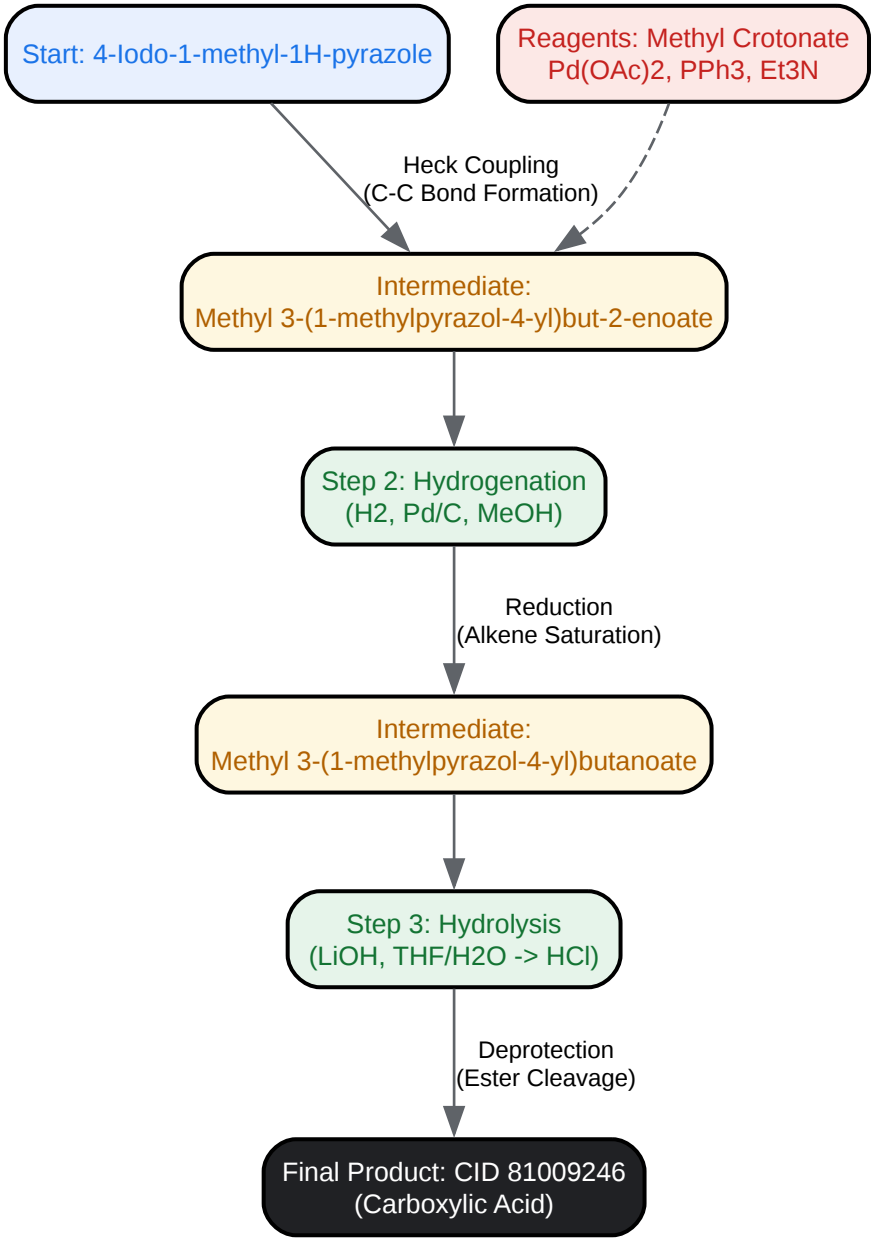

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Figure 1: Synthetic route for CID 81009246 utilizing a Heck coupling strategy for regioselective functionalization.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures are expected:

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 12.1 (s, 1H, COOH)
  - δ 7.50 (s, 1H, Pyrazole-H5)
  - δ 7.30 (s, 1H, Pyrazole-H3)
  - δ 3.75 (s, 3H, N-CH_3)
  - δ 3.10 (m, 1H, CH-Ar)
  - δ 2.40 (d, 2H, CH_2-COOH)
  - δ 1.15 (d, 3H, CH-CH_3)
- LC-MS (ESI+):
  - Expected $[M+H]^+$ peak at m/z 169.1.

Pharmacological Relevance & Signaling Pathways

While CID 81009246 is an intermediate, its structural features mimic the pharmacophores found in Janus Kinase (JAK) Inhibitors (e.g., Ruxolitinib, Baricitinib).

5.1. Mechanism of Interaction

The pyrazole ring typically acts as a hinge-binding motif in the ATP-binding pocket of kinases. The carboxylic acid tail provided by the butanoic chain offers a handle to reach the solvent-

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exposed front pocket or to interact with conserved lysine residues (e.g., Lys-Glu salt bridges) within the active site.

5.2. Pathway Integration (JAK/STAT)

Compounds derived from this scaffold often modulate the JAK/STAT pathway, which regulates cytokine signaling.

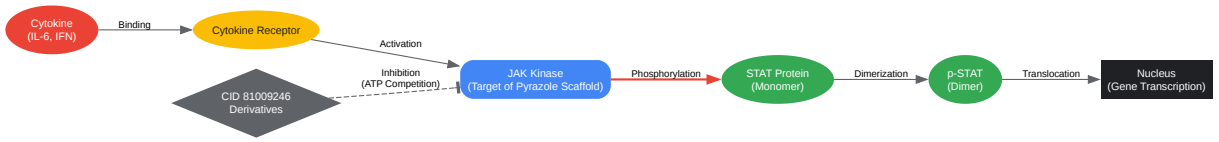

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Figure 2: Schematic of the JAK/STAT signaling pathway, highlighting the intervention point for pyrazole-based inhibitors derived from CID 81009246.

Safety & Handling

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- Handling: Use standard PPE (Gloves, Goggles). The carboxylic acid moiety makes it acidic; avoid contact with strong bases and oxidizing agents.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or moisture absorption.

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Step 1).
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